potential off-target effects of DS-1205b

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Compound of Interest

Compound Name: *DS-1205b free base*

Cat. No.: *B8144907*

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DS-1205b Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with detailed information regarding the potential off-target effects of DS-1205b, a selective AXL kinase inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is the known on-target activity of DS-1205b?

A1: DS-1205b is a potent and highly selective inhibitor of AXL receptor tyrosine kinase.[1][2][3] Its primary mechanism of action is the inhibition of AXL phosphorylation, which can help overcome resistance to Epidermal Growth Factor Receptor (EGFR) tyrosine kinase inhibitors (TKIs) in non-small cell lung cancer (NSCLC).[1][2] Preclinical studies have shown that DS-1205b can delay the onset of resistance to EGFR TKIs like erlotinib and osimertinib.

Q2: Has the off-target profile of DS-1205b been characterized?

A2: Yes, the kinase selectivity of DS-1205b has been evaluated in a comprehensive kinase panel. A study by Jimbo et al. (2019) assessed the activity of DS-1205b against 161 different kinases.

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Q3: What are the main identified off-targets of DS-1205b?

A3: In a screening of 161 kinases, DS-1205b showed some inhibitory activity against MER, MET, and TRKA kinases at a concentration of 200 nM. However, the inhibitory potency against these kinases was significantly lower than for its primary target, AXL, demonstrating a high degree of selectivity.

Q4: How selective is DS-1205b for AXL compared to its off-targets?

A4: DS-1205b is highly selective for AXL. The IC50 value for AXL is 1.3 nM. In comparison, the IC50 values for the identified off-targets are 48-fold, 80-fold, and 313-fold higher for MER, MET, and TRKA, respectively.

Q5: Are there any known adverse effects from clinical trials that could be related to off-target activity?

A5: Clinical trials with DS-1205c, a sulfate hydrate of the free form of DS-1205b, have been conducted in combination with EGFR TKIs. The most common treatment-emergent adverse events (TEAEs) reported were increased aspartate aminotransferase (35%), increased alanine aminotransferase (30%), maculo-papular rash (30%), and diarrhea (25%). Other reported adverse events included anemia, fatigue, and increased blood creatinine phosphokinase and lipase. It is important to note that these events occurred in the context of combination therapy, and it can be challenging to definitively attribute them to off-target effects of DS-1205c alone.

Troubleshooting Guides

Issue: Unexpected cellular phenotype observed in experiments.

Possible Cause: This could be due to the inhibition of off-target kinases, particularly if using high concentrations of DS-1205b.

Troubleshooting Steps:

- Concentration Check: Verify the concentration of DS-1205b being used. For optimal AXL selectivity and to minimize off-target effects, it is recommended to use the lowest effective concentration determined by a dose-response experiment in your specific model system.

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- Off-Target Confirmation: If you suspect off-target effects are influencing your results, consider using complementary approaches to validate your findings. This could include using siRNA/shRNA to specifically knock down AXL or employing another selective AXL inhibitor with a different off-target profile.

- Phenotypic Comparison: Compare your observed phenotype with known effects of MER, MET, or TRKA inhibition in the literature for your specific cell type or pathway of interest.

Issue: Discrepancies in experimental results compared to published data.

Possible Cause: Experimental conditions can significantly impact the activity and selectivity of kinase inhibitors.

Troubleshooting Steps:

- Review Experimental Protocol: Carefully review your experimental protocol and compare it to the methodologies described in the key publication by Jimbo et al. (2019). Pay close attention to details such as ATP concentration in kinase assays, cell culture conditions, and treatment duration.

- Compound Quality: Ensure the quality and purity of the DS-1205b compound being used. Impurities or degradation of the compound can lead to altered activity.

- Assay Conditions: Be aware that in vitro kinase assays may not fully recapitulate the complexity of the cellular environment. Cellular uptake, efflux, and metabolism of the compound can all influence its effective intracellular concentration and activity.

Data Presentation

Table 1: Kinase Selectivity of DS-1205b

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Kinase Target	IC50 (nM)	Selectivity vs. AXL (Fold-Difference)
AXL	1.3	-
MER	62.4	48
MET	104	80
TRKA	407	313
Data sourced from Jimbo et al., 2019.		

Experimental Protocols

Kinase Selectivity Assay (Mobility Shift Assay)

This protocol is a summary of the methodology used to determine the kinase selectivity of DS-1205b as described by Jimbo et al. (2019).

- Assay Principle: The assay measures the ability of a compound to inhibit the enzymatic activity of a panel of 161 kinases. The activity is determined by a mobility shift assay, which detects the phosphorylation of a substrate by the kinase.
- Reagents:
  - Recombinant human kinases (161 different kinases)
  - DS-1205b at various concentrations (e.g., 13 nM and 200 nM for initial screening)
  - ATP (at a near-physiological concentration of 1 mM)
  - Kinase-specific substrates
- Procedure:
  - The kinase, substrate, and DS-1205b are incubated together in the presence of 1 mM ATP.

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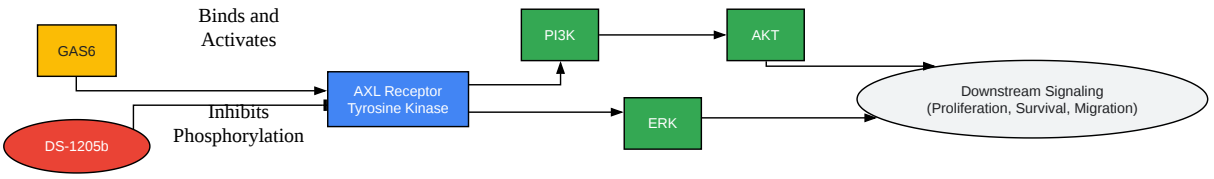
- The reaction products are then analyzed to determine the extent of substrate phosphorylation.
- The percentage of inhibition is calculated relative to a control reaction without the inhibitor.

- IC50 Determination: For kinases showing significant inhibition in the initial screen (e.g., >50% inhibition at 200 nM), a dose-response curve is generated by testing a range of DS-1205b concentrations. The IC50 value, the concentration of inhibitor required to reduce kinase activity by 50%, is then calculated from this curve.

Visualizations



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Caption: AXL signaling pathway and the inhibitory action of DS-1205b.

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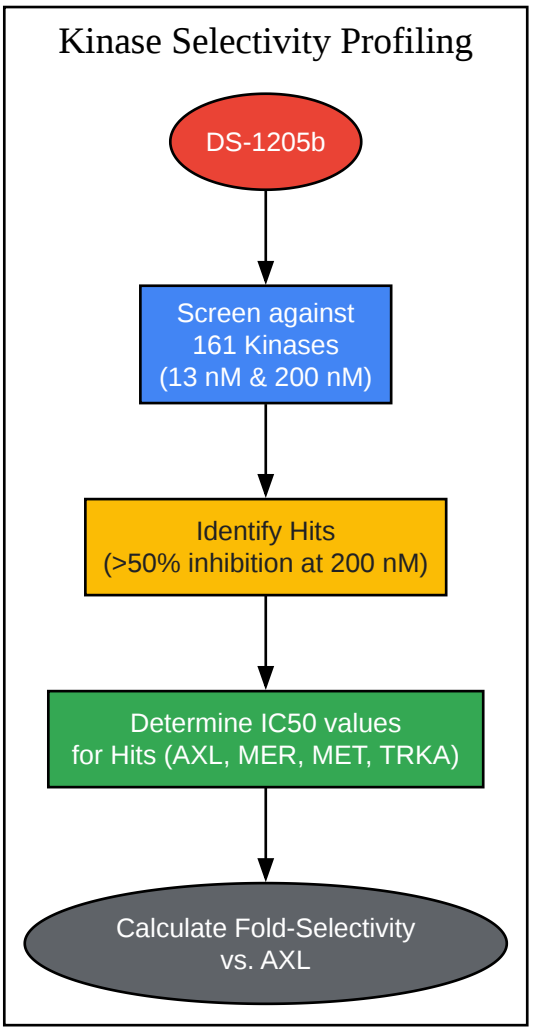

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Caption: Experimental workflow for determining DS-1205b kinase selectivity.

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References

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